

Managing BAY-1816032 stability and storage conditions

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Compound of Interest

Compound Name: BAY-1816032

Cat. No.: B605927

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Technical Support Center: BAY-1816032

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **BAY-1816032**, a potent and selective BUB1 kinase inhibitor.

Frequently Asked Questions (FAQs)

1. How should I store the solid compound of **BAY-1816032**?

The solid form of **BAY-1816032** is stable for at least three to four years when stored at -20°C. [1][2][3] For long-term storage, it is crucial to keep the compound in a tightly sealed container to prevent moisture absorption.

2. What is the recommended way to prepare and store stock solutions?

It is recommended to dissolve **BAY-1816032** in a suitable solvent like DMSO to prepare a concentrated stock solution. [2] To avoid repeated freeze-thaw cycles that can affect the compound's stability, you should aliquot the stock solution into smaller, single-use volumes. These aliquots should be stored at -80°C and are typically stable for up to one year. [2][3] For short-term use within a week, aliquots can be stored at 4°C. [2]

3. In which solvents is **BAY-1816032** soluble?

BAY-1816032 has varying solubility in different solvents. It is soluble in DMSO and DMF, slightly soluble in Ethanol, and has low solubility in PBS (pH 7.2).[1] For detailed solubility information, please refer to the solubility table below.

4. Can I store **BAY-1816032** solutions at -20°C?

While the solid compound is stored at -20°C, stock solutions in solvent are best stored at -80°C for long-term stability (up to 1-2 years).[3][4][5] If stored at -20°C, the stability of the solution is reduced to approximately one month to one year.[3][4]

5. How is **BAY-1816032** shipped, and is it stable at room temperature?

BAY-1816032 is typically shipped at room temperature in the continental US, which suggests it is stable for short periods under these conditions.[1][4] However, upon receipt, it should be stored at the recommended -20°C for the solid compound or -80°C for solutions.

Troubleshooting Guide

Q: My **BAY-1816032** solution appears to have precipitated after thawing. What should I do?

A: Precipitation can occur if the compound's solubility limit is exceeded or due to temperature changes. To redissolve the compound, you can try gentle warming and sonication.[2] It is also crucial to use fresh, anhydrous DMSO, as moisture can reduce solubility.[3] Always ensure the solution is clear before use. If insoluble impurities are observed, they can be removed by filtration.[2]

Q: I am concerned about the stability of **BAY-1816032** in my cell culture medium. How can I check this?

A: The stability of **BAY-1816032** in aqueous media like cell culture medium can be limited. It is best practice to prepare fresh dilutions from the frozen stock solution for each experiment. To assess stability in your specific medium, you can perform a time-course experiment where you incubate the compound in the medium for different durations and then test its activity in a relevant assay (e.g., a cell viability or kinase assay).

Q: What is the maximum concentration of DMSO I can use in my cell-based assays?

A: For most cell-based experiments, the final concentration of DMSO should not exceed 0.1%.
[2] If a higher concentration is necessary, it is essential to include a vehicle control (medium with the same DMSO concentration without the compound) to assess any potential solvent-induced effects on the cells.[2]

Data Presentation

Table 1: Storage Conditions and Stability

Form	Storage Temperature	Stability Period	Source(s)
Solid	-20°C	≥ 4 years	[1]
Solid	-20°C	3 years	[2][3]
In Solvent	-80°C	1 year	[2][3]
In Solvent	-80°C	2 years	[4][5]
In Solvent	-20°C	1 year	[4]
In Solvent	-20°C	1 month	[3]
In Solvent	4°C	1 week (short-term)	[2]

Table 2: Solubility of **BAY-1816032**

Solvent	Solubility	Source(s)
DMSO	~10-50 mg/mL	[1][2][3][6]
DMF	~14 mg/mL	[1]
Ethanol	Slightly soluble	[1]
PBS (pH 7.2)	~0.20 mg/mL	[1]
Water	Insoluble	[2]

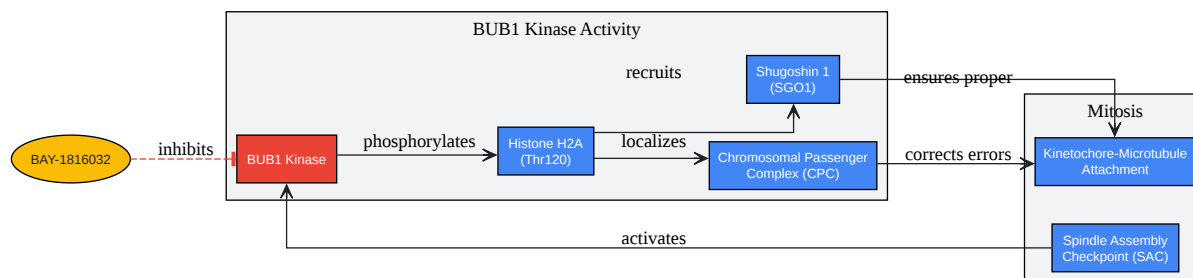
Experimental Protocols

Protocol: Assessment of **BAY-1816032** Stability in Experimental Buffer

This protocol provides a general method for researchers to determine the stability of **BAY-1816032** in their specific aqueous buffer or cell culture medium.

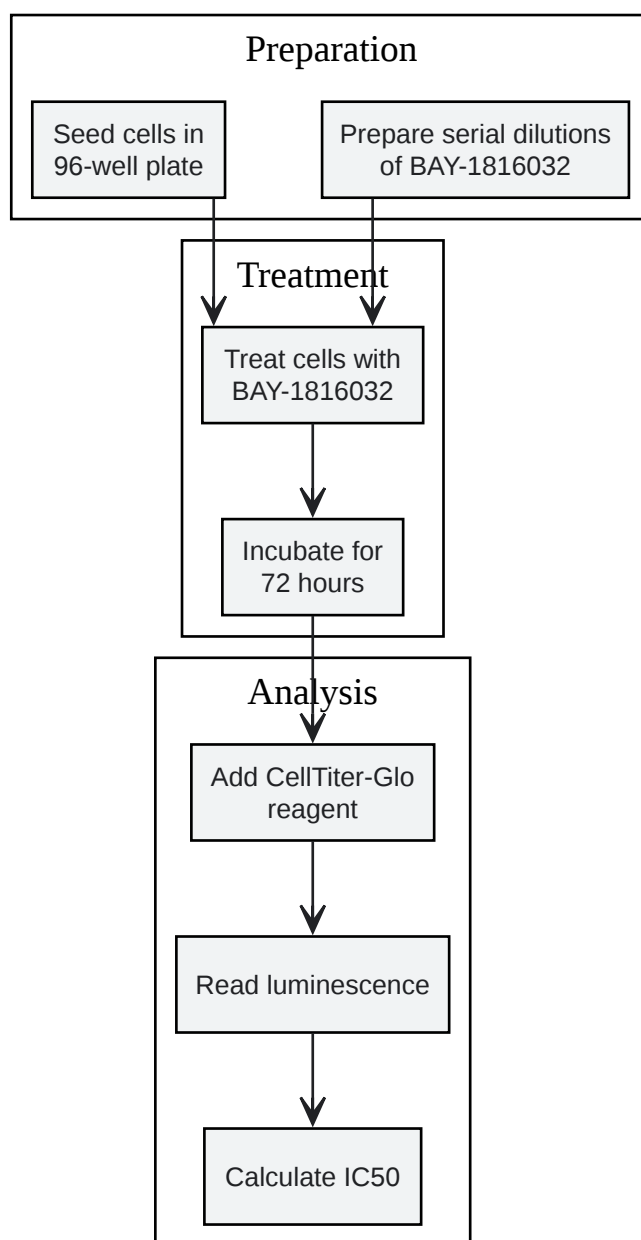
- **Preparation of Stock Solution:** Prepare a high-concentration stock solution of **BAY-1816032** in 100% DMSO (e.g., 10 mM).
- **Dilution in Experimental Buffer:** Dilute the stock solution to the final working concentration in your experimental buffer of choice (e.g., PBS, cell culture medium).
- **Time-Course Incubation:** Aliquot the diluted solution and incubate at the desired temperature (e.g., 37°C for cell culture experiments) for various time points (e.g., 0, 2, 4, 8, 24 hours).
- **Sample Storage:** At each time point, snap-freeze the aliquot in liquid nitrogen and store it at -80°C until analysis.
- **Activity Assay:** Analyze the activity of **BAY-1816032** in each sample using a relevant assay. This could be an in vitro kinase assay measuring BUB1 activity or a cell-based assay measuring a downstream effect, such as inhibition of proliferation.
- **Data Analysis:** Compare the activity of the incubated samples to the 0-hour time point to determine the percentage of active compound remaining over time.

Visualizations



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Caption: BUB1 Kinase Signaling Pathway and Inhibition by **BAY-1816032**.



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